

An In-depth Technical Guide to 4-Amino-4-ethylcyclohexan-1-one

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Compound of Interest

Compound Name: 4-Amino-4-ethylcyclohexan-1-one

Cat. No.: B12282116

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This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, synthesis, and potential biological activities of **4-Amino-4-ethylcyclohexan-1-one**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Molecular Structure and Identification

4-Amino-4-ethylcyclohexan-1-one is a cyclic ketone and a primary amine. The core structure consists of a cyclohexane ring with a ketone group at position 1, and both an amino group and an ethyl group attached to the same carbon at position 4.

Identifier	Value
IUPAC Name	4-Amino-4-ethylcyclohexan-1-one
CAS Number	1262484-70-7
Molecular Formula	C ₈ H ₁₅ NO
Molecular Weight	141.21 g/mol
SMILES	O=C1CCC(CC)(N)CC1

Physicochemical Properties

Experimental physicochemical data for **4-Amino-4-ethylcyclohexan-1-one** is not readily available in the public domain. The following table summarizes the predicted physicochemical properties based on computational models. These values should be considered as estimates.

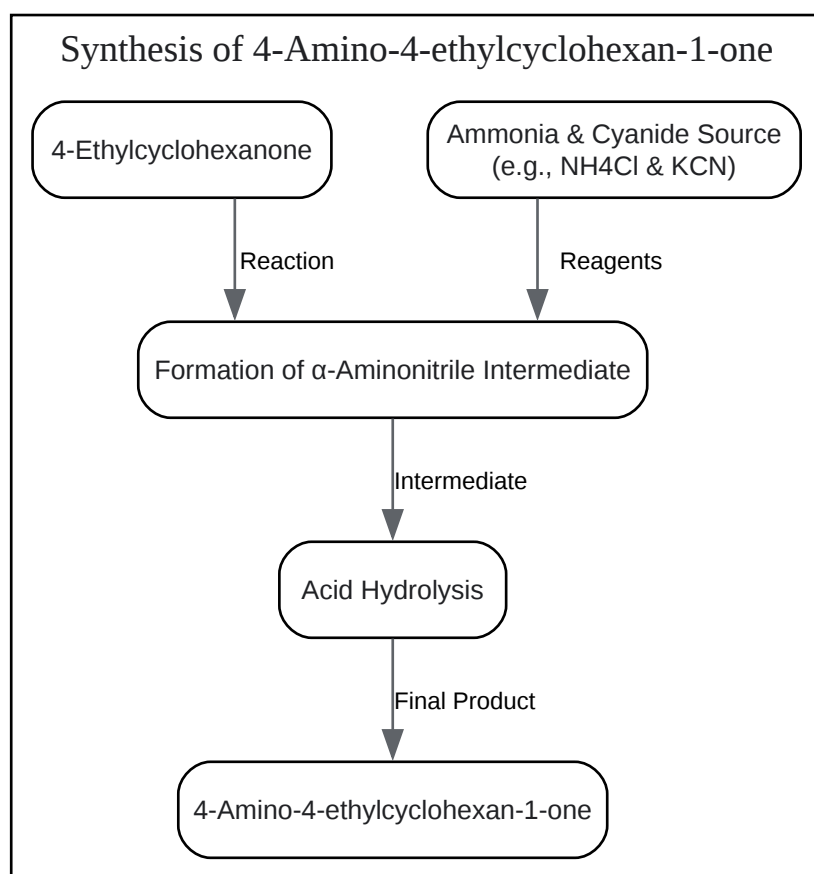
Property	Predicted Value
Boiling Point	235.6 ± 7.0 °C (at 760 mmHg)
Flash Point	96.3 ± 1.8 °C
Density	1.0 ± 0.1 g/cm ³
pKa	9.5 ± 0.2 (amine)
LogP	0.85
Water Solubility	15.3 g/L
Vapor Pressure	0.0 ± 0.5 mmHg at 25°C
Refractive Index	1.487

Synthesis

A specific, validated experimental protocol for the synthesis of **4-Amino-4-ethylcyclohexan-1-one** is not documented in peer-reviewed literature. However, a plausible synthetic route can be proposed based on established chemical reactions for the formation of α -amino ketones, such as the Strecker synthesis or the Bucherer-Bergs reaction, starting from 4-ethylcyclohexanone.

Proposed Synthetic Workflow: Modified Strecker Synthesis

A potential synthetic pathway for **4-Amino-4-ethylcyclohexan-1-one** is a modified Strecker synthesis. This multi-step, one-pot reaction would involve the treatment of 4-ethylcyclohexanone with a cyanide source and an ammonia source to form an α -aminonitrile intermediate, which is then hydrolyzed to the desired product.



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A proposed synthetic workflow for **4-Amino-4-ethylcyclohexan-1-one**.

Detailed Experimental Protocol (Hypothetical)

Reaction: Strecker synthesis of **4-Amino-4-ethylcyclohexan-1-one**.

Materials:

- 4-Ethylcyclohexanone
- Ammonium chloride (NH₄Cl)
- Potassium cyanide (KCN)
- Ethanol

- Water
- Concentrated Hydrochloric Acid (HCl)
- Sodium hydroxide (NaOH) solution
- Dichloromethane (or other suitable organic solvent)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- Formation of the α -Aminonitrile:
 - In a well-ventilated fume hood, dissolve 4-ethylcyclohexanone in ethanol in a round-bottom flask equipped with a magnetic stirrer.
 - Add an aqueous solution of ammonium chloride and potassium cyanide to the flask.
 - Stir the reaction mixture at room temperature for 24-48 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Hydrolysis of the α -Aminonitrile:
 - Once the formation of the intermediate is complete, carefully add concentrated hydrochloric acid to the reaction mixture.
 - Heat the mixture to reflux for several hours to facilitate the hydrolysis of the nitrile group to a carboxylic acid and subsequent decarboxylation to the ketone.
- Work-up and Purification:
 - After cooling to room temperature, neutralize the reaction mixture with a sodium hydroxide solution.
 - Extract the aqueous layer with a suitable organic solvent such as dichloromethane.
 - Combine the organic extracts and dry over anhydrous magnesium sulfate.

- Filter the drying agent and concentrate the solvent under reduced pressure to obtain the crude product.
- The crude product can be further purified by column chromatography or recrystallization.

Safety Precautions: This reaction involves the use of highly toxic potassium cyanide and should only be performed by trained personnel in a well-ventilated fume hood with appropriate personal protective equipment.

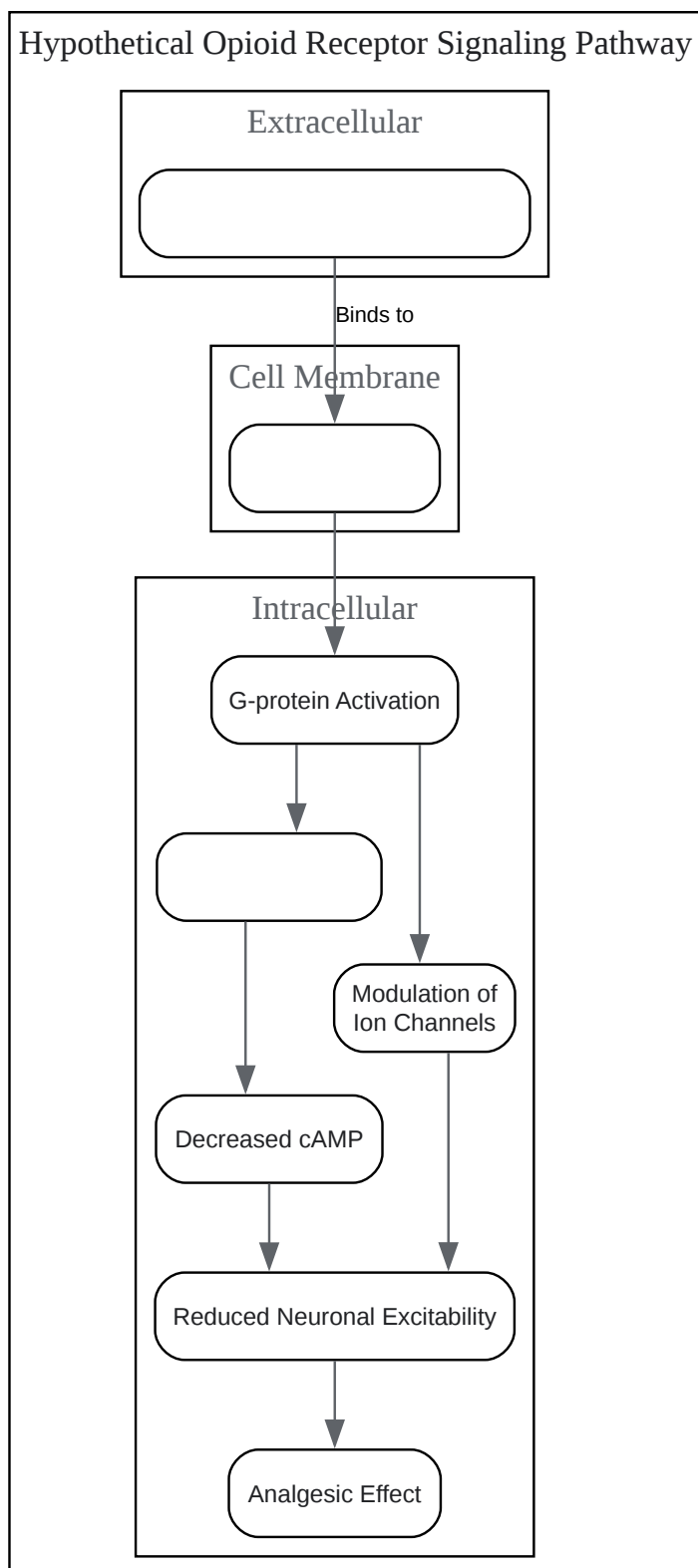
Potential Biological Activity and Signaling Pathways

While there is no direct research on the biological activity of **4-Amino-4-ethylcyclohexan-1-one**, the broader class of aminocyclohexanone derivatives has been investigated for various pharmacological properties.

Potential Analgesic Activity

Structurally related 4-amino-4-arylcyclohexanones have been reported to possess analgesic properties. It is hypothesized that these compounds may act on the central nervous system, potentially through interaction with opioid receptors.

A hypothetical signaling pathway for opioid receptor-mediated analgesia is presented below. Agonist binding to the opioid receptor (a G-protein coupled receptor) leads to the inhibition of adenylyl cyclase, a decrease in cyclic AMP (cAMP) levels, and the modulation of ion channels, ultimately resulting in a reduction in neuronal excitability and pain perception.^[1]



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Hypothetical signaling pathway for potential analgesic effects.

Potential Antimicrobial Activity

Various cyclohexane derivatives have demonstrated antimicrobial activity against a range of bacteria and fungi.[2][3] The mechanism of action for these compounds can vary, but some have been shown to disrupt the bacterial cell membrane.[4] It is plausible that **4-Amino-4-ethylcyclohexan-1-one** could exhibit similar properties. Further research would be required to validate this and elucidate the specific mechanism.

Spectroscopic Data (Predicted)

No experimental spectroscopic data for **4-Amino-4-ethylcyclohexan-1-one** is currently available. The following are predicted NMR chemical shifts.

Predicted ¹H NMR Spectrum

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~2.5 - 2.2	m	4H	-CH ₂ -C=O
~1.8 - 1.6	m	4H	-CH ₂ -C(Et)(NH ₂)-
~1.5	s	2H	-NH ₂
~1.4	q	2H	-CH ₂ -CH ₃
~0.9	t	3H	-CH ₂ -CH ₃

Predicted ¹³C NMR Spectrum

Chemical Shift (ppm)	Assignment
~210	C=O
~58	C(Et)(NH ₂)
~38	-CH ₂ -C=O
~30	-CH ₂ -C(Et)(NH ₂)-
~28	-CH ₂ -CH ₃
~8	-CH ₂ -CH ₃

Note: Predicted NMR data should be used for preliminary identification purposes only and must be confirmed by experimental analysis.

Conclusion

4-Amino-4-ethylcyclohexan-1-one is a molecule of interest with potential applications in medicinal chemistry, particularly in the development of new analgesic and antimicrobial agents. This guide provides a summary of its known and predicted properties. The lack of extensive experimental data highlights the need for further research to fully characterize this compound and explore its therapeutic potential. The proposed synthetic route and hypothetical mechanisms of action serve as a foundation for future investigations in this area.

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References

- 1. Physiology, Opioid Receptor - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. cabidigitallibrary.org [cabidigitallibrary.org]
- 3. researchgate.net [researchgate.net]
- 4. Cyclohexane triones, novel membrane-active antibacterial agents - PMC [pmc.ncbi.nlm.nih.gov]
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